

Cross-Validation of BDM88855 Activity in Different Bacterial Species: A Comparative Guide

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Compound of Interest

Compound Name: BDM88855

Cat. No.: B15563310

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the efflux pump inhibitor **BDM88855**'s activity across various Gram-negative bacterial species. The data presented herein is intended to facilitate research and development efforts in combating antimicrobial resistance.

Introduction to BDM88855

BDM88855 is a novel allosteric inhibitor of the AcrB protein, a critical component of the AcrAB-TolC multidrug efflux pump in Gram-negative bacteria.^[1] This pump is a major contributor to intrinsic and acquired antibiotic resistance by actively extruding a broad range of antimicrobial agents from the bacterial cell. By binding to a unique site on the transmembrane domain of AcrB, **BDM88855** disrupts the proton relay mechanism essential for the pump's function, thereby preventing the efflux of antibiotics and restoring their efficacy.

Comparative Activity of BDM88855

The activity of **BDM88855** has been evaluated in several clinically significant Gram-negative pathogens, demonstrating its potential to potentiate the activity of various classes of antibiotics.

Escherichia coli

In *E. coli*, **BDM88855** has been shown to significantly reduce the Minimum Inhibitory Concentrations (MICs) of a wide array of antibiotics that are known substrates of the AcrAB-TolC pump.

Table 1: Potentiation of Antibiotic Activity by **BDM88855** in *E. coli*

Antibiotic	MIC (µg/mL) without BDM88855	MIC (µg/mL) with 100 µM BDM88855	Fold-change in MIC
Oxacillin	>1024	32	>32
Linezolid	64	2	32
Novobiocin	128	16	8
Fusidic Acid	128	16	8
Chloramphenicol	16	2	8
Tetracycline	8	2	4
Erythromycin	64	16	4
Ciprofloxacin	0.064	0.032	2

Data compiled from studies on wild-type *E. coli* strains.

Klebsiella pneumoniae

Similar to its activity in *E. coli*, **BDM88855** effectively enhances antibiotic susceptibility in *K. pneumoniae*, another member of the Enterobacteriaceae family that relies on the AcrAB-TolC efflux system for antibiotic resistance. A derivative of **BDM88855**, named BDM91288, has also shown potent activity in this species.

Table 2: Potentiation of Antibiotic Activity by **BDM88855** and BDM91288 in *K. pneumoniae*

Antibiotic	MIC (µg/mL) without EPI	MIC (µg/mL) with 100 µM BDM88855	MIC (µg/mL) with 100 µM BDM91288
Oxacillin	512	16	16
Linezolid	64	4	4
Novobiocin	256	32	32
Fusidic Acid	256	32	32
Erythromycin	256	64	64
Ciprofloxacin	0.25	0.064	0.064

EPI: Efflux Pump Inhibitor. Data from studies on wild-type *K. pneumoniae* strains.

Acinetobacter baumannii

A. baumannii is a notoriously difficult-to-treat pathogen with multiple intrinsic and acquired resistance mechanisms, including the expression of several RND-type efflux pumps such as AdeABC, AdeFGH, and AdeIJK. While **BDM88855** does exhibit activity in *A. baumannii*, its potentiation effect is generally less pronounced compared to that observed in *E. coli* and *K. pneumoniae*.

Table 3: Potentiation of Antibiotic Activity by Pyridylpiperazine Derivatives in *A. baumannii*

Antibiotic	MIC (mg/L) without EPI	Fold-change in MIC with active PyrPip EPIs
Fusidic Acid	>256	4 - 8
Novobiocin	128	4 - 8
Erythromycin	16	2 - 4
Azithromycin	4	2
Ciprofloxacin	8	2

Data represents the range of potentiation observed with various active pyridylpiperazine (PyrPip) derivatives, including **BDM88855** analogs, at a concentration of 40 μ M.[2]

Comparison with Alternative AcrB Inhibitors

Several other compounds have been identified as inhibitors of the AcrB efflux pump. The most well-characterized of these include the peptidomimetic PA β N (MC-207,110), the arylpiperazine NMP (1-(1-naphthylmethyl)-piperazine), and the pyranopyridine MBX2319.

Table 4: Comparative Activity of AcrB Efflux Pump Inhibitors in E. coli

Inhibitor	Concentration	Antibiotic	Fold-change in MIC
BDM88855	100 μ M	Oxacillin	>32
Ciprofloxacin	2		
PA β N	20 μ g/mL (~42 μ M)	Levofloxacin	16-64 (in P. aeruginosa)
100 μ g/mL	Levofloxacin	4 (in fluoroquinolone-sensitive E. coli)	
NMP	100 μ g/mL	Levofloxacin	8 - 16
MBX2319	3.13 μ M	Ciprofloxacin	2
Levofloxacin	4		
Piperacillin	4		

Note: Direct comparative studies across all inhibitors in the same bacterial strains are limited. Data is compiled from multiple sources and may involve different experimental conditions.[3]

Experimental Protocols

Minimum Inhibitory Concentration (MIC) Determination

The MIC of an antibiotic is determined as the lowest concentration that inhibits the visible growth of a bacterium. This is a fundamental assay to assess the efficacy of an antimicrobial agent and the potentiation by an efflux pump inhibitor.

Materials:

- Bacterial strains
- Mueller-Hinton Broth (MHB) or Cation-Adjusted Mueller-Hinton Broth (CAMHB)
- Antibiotics of interest (stock solutions)
- Efflux pump inhibitor (e.g., **BDM88855**) (stock solution)
- Sterile 96-well microtiter plates
- Spectrophotometer
- Incubator

Procedure:

- Inoculum Preparation:
 - From a fresh agar plate, select several colonies of the test bacterium and suspend them in sterile saline to match the turbidity of a 0.5 McFarland standard (approximately $1-2 \times 10^8$ CFU/mL).
 - Dilute this suspension in MHB to achieve a final inoculum density of approximately 5×10^5 CFU/mL in the test wells.
- Plate Preparation (Checkerboard Assay):
 - Prepare serial two-fold dilutions of the antibiotic across the columns of the 96-well plate.
 - Prepare serial two-fold dilutions of the efflux pump inhibitor down the rows of the plate.
 - This creates a matrix of wells with varying concentrations of both the antibiotic and the inhibitor.
- Inoculation:
 - Add the prepared bacterial inoculum to each well.

- Include appropriate controls: wells with no antibiotic or inhibitor (growth control), and wells with no bacteria (sterility control).
- Incubation:
 - Incubate the plates at 37°C for 16-20 hours.
- Reading Results:
 - The MIC is determined as the lowest concentration of the antibiotic, alone or in combination with the inhibitor, that shows no visible bacterial growth.

Ethidium Bromide Accumulation Assay

This assay is used to assess the activity of efflux pump inhibitors by measuring the intracellular accumulation of a fluorescent substrate, ethidium bromide (EtBr), which is a known substrate of the AcrAB-TolC pump.

Materials:

- Bacterial strains
- Phosphate Buffered Saline (PBS)
- Ethidium Bromide (EtBr) solution
- Glucose
- Efflux pump inhibitor (e.g., **BDM88855**)
- Fluorometer or fluorescence plate reader

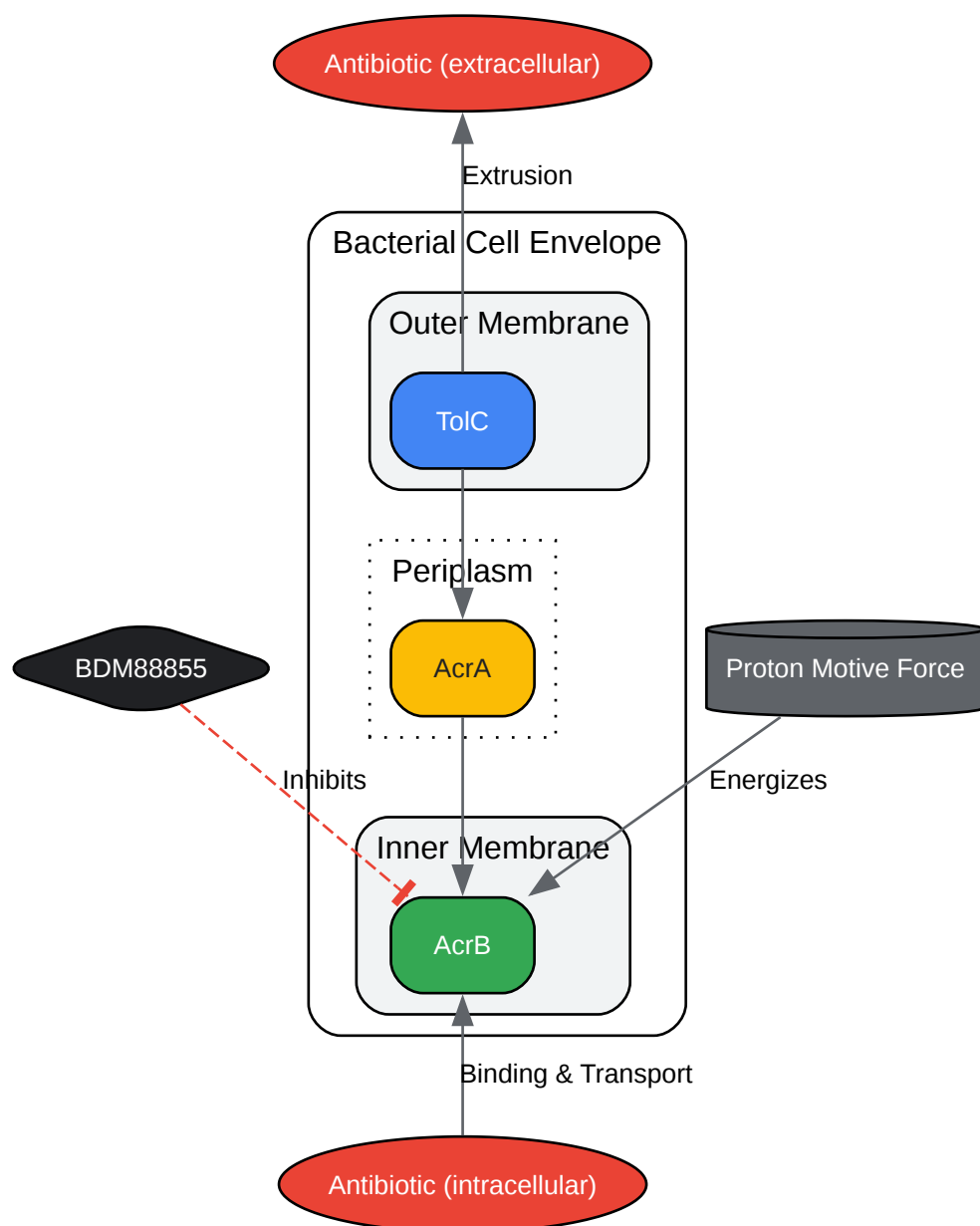
Procedure:

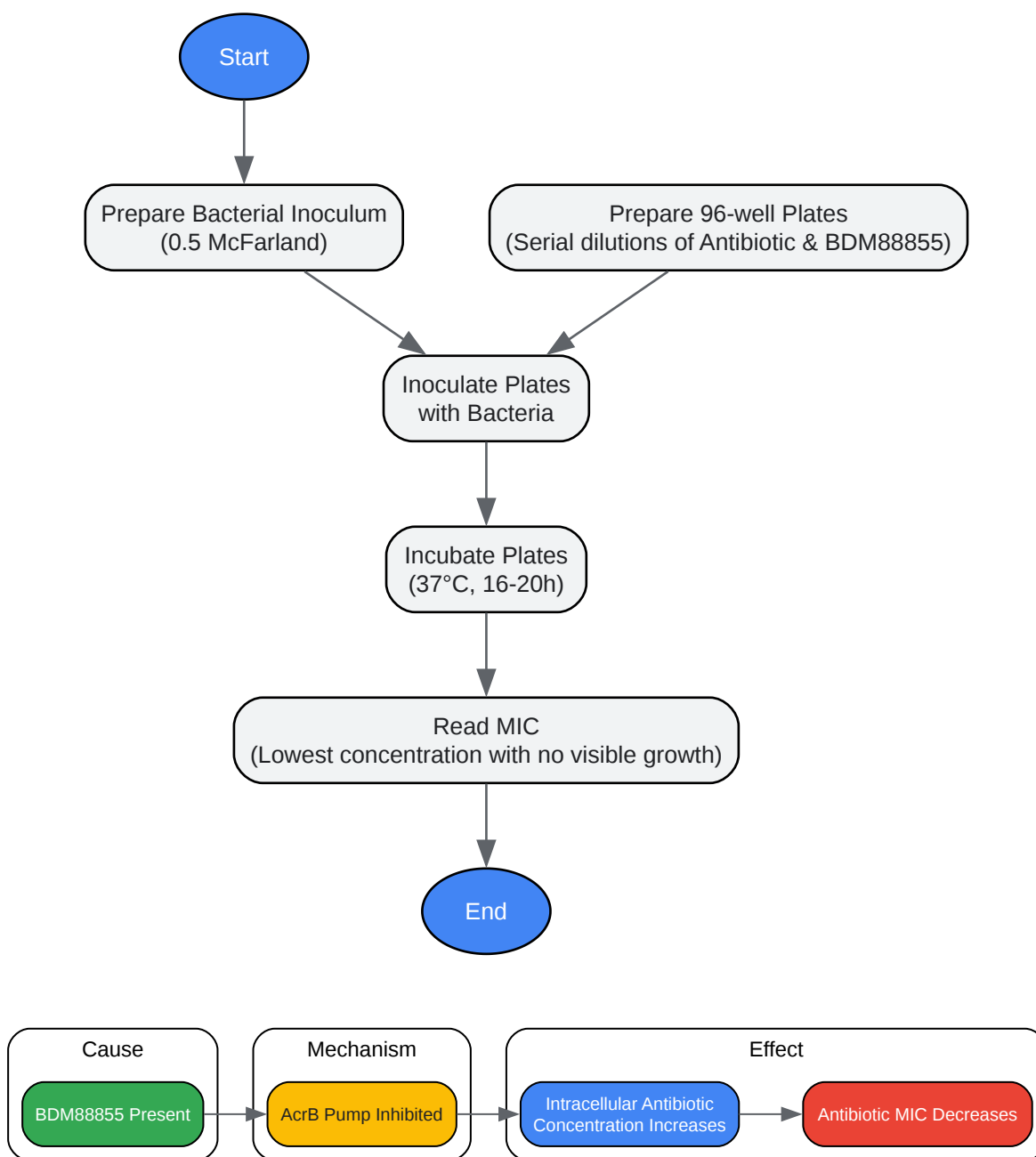
- Cell Preparation:
 - Grow bacteria to the mid-logarithmic phase, then harvest by centrifugation.

- Wash the cells with PBS and resuspend in PBS to a specific optical density (e.g., OD₆₀₀ of 0.4).
- Assay Setup:
 - In a 96-well plate, add the bacterial suspension.
 - Add the efflux pump inhibitor at the desired concentration.
 - Add glucose to energize the cells.
- Fluorescence Measurement:
 - Add EtBr to the wells.
 - Immediately begin measuring the fluorescence intensity at appropriate excitation and emission wavelengths (e.g., 530 nm excitation and 585 nm emission) over time.
- Data Analysis:
 - An increase in fluorescence intensity over time in the presence of the inhibitor, compared to the control without the inhibitor, indicates inhibition of EtBr efflux.

Visualizing Mechanisms and Workflows

AcrAB-TolC Efflux Pump Signaling Pathway





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